

# Application Notes and Protocols for Tecloftalam Field Efficacy Trials

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for conducting field efficacy trials of **Tecloftalam** for the control of bacterial leaf blight in rice, caused by Xanthomonas oryzae pv. oryzae.

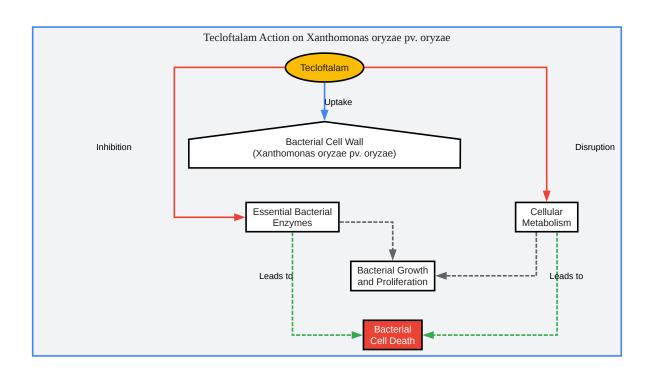
### Introduction to Tecloftalam

**Tecloftalam** is a dicarboxylic acid monoamide classified as a bactericide and fungicide.[1][2] It is primarily used for the management of bacterial leaf blight in paddy rice.[1][2] The causative agent of this disease is the bacterium Xanthomonas oryzae pv. oryzae. **Tecloftalam** functions by inhibiting bacterial growth, disrupting essential enzyme functions, and interfering with cellular metabolism.

# **Mode of Action**

While the precise molecular pathway is not fully elucidated, the proposed mode of action of **Tecloftalam** involves the disruption of key metabolic processes within the bacterial cell, leading to its death. This is visualized in the following diagram.







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# References

- 1. Tecloftalam | C14H5Cl6NO3 | CID 53469 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cabidigitallibrary.org [cabidigitallibrary.org]
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